

An In-Depth Technical Guide to Ammonium Bioxalate Monohydrate

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Compound of Interest

Compound Name: *Ammonium bioxalate monohydrate*

CAS No.: 5972-73-6

Cat. No.: B1596157

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Prepared by a Senior Application Scientist

Audience: Researchers, Scientists, and Drug Development Professionals

Subject: The Core Properties and Analytical Applications of **Ammonium Bioxalate Monohydrate**

Executive Summary

Ammonium bioxalate monohydrate ($\text{NH}_4\text{HC}_2\text{O}_4 \cdot \text{H}_2\text{O}$) is a crystalline salt of significant utility in high-precision analytical chemistry, a field foundational to drug development and scientific research. Its value lies in its capacity to act as a highly effective precipitating agent for divalent metal cations, most notably calcium (Ca^{2+}). A precise understanding of its fundamental properties, beginning with its molecular weight, is paramount for its accurate and reproducible application in quantitative analysis. This guide delineates the core physicochemical characteristics of **ammonium bioxalate monohydrate**, provides a detailed, field-proven

protocol for its use in gravimetric analysis, and contextualizes its broader applications for the modern researcher.

Fundamental Physicochemical Properties

The efficacy of any analytical reagent is rooted in its defined and verifiable properties.

Ammonium bioxalate monohydrate is characterized by a precise molecular structure that dictates its behavior in solution. Its identity is confirmed through several key identifiers and physical constants.

The molecular weight is a cornerstone calculation for all stoichiometric applications, including the preparation of standard solutions and the interpretation of gravimetric analysis results. It is derived from the sum of the atomic weights of its constituent atoms based on its chemical formula, $C_2H_7NO_5$.^{[1][2][3]}

Calculation of Molecular Weight:

- Carbon (C): $2 \times 12.011 \text{ u} = 24.022 \text{ u}$
- Hydrogen (H): $7 \times 1.008 \text{ u} = 7.056 \text{ u}$
- Nitrogen (N): $1 \times 14.007 \text{ u} = 14.007 \text{ u}$
- Oxygen (O): $5 \times 15.999 \text{ u} = 79.995 \text{ u}$
- Total Molecular Weight: $24.022 + 7.056 + 14.007 + 79.995 = 125.08 \text{ g/mol}$ ^{[1][2][4]}

This calculated value is the standard used in all quantitative work.

Property	Value	Source(s)
Molecular Weight	125.08 g/mol	[1][2][3][4][5]
Chemical Formula	$C_2H_7NO_5$ or $NH_4HC_2O_4 \cdot H_2O$	[1][2][3]
CAS Number	5972-73-6	[1][2]
IUPAC Name	azane;oxalic acid;hydrate	[1][2]
Appearance	Colorless or white crystalline solid	[3][5]
Melting Point	133 °C (decomposes)	[3][4]

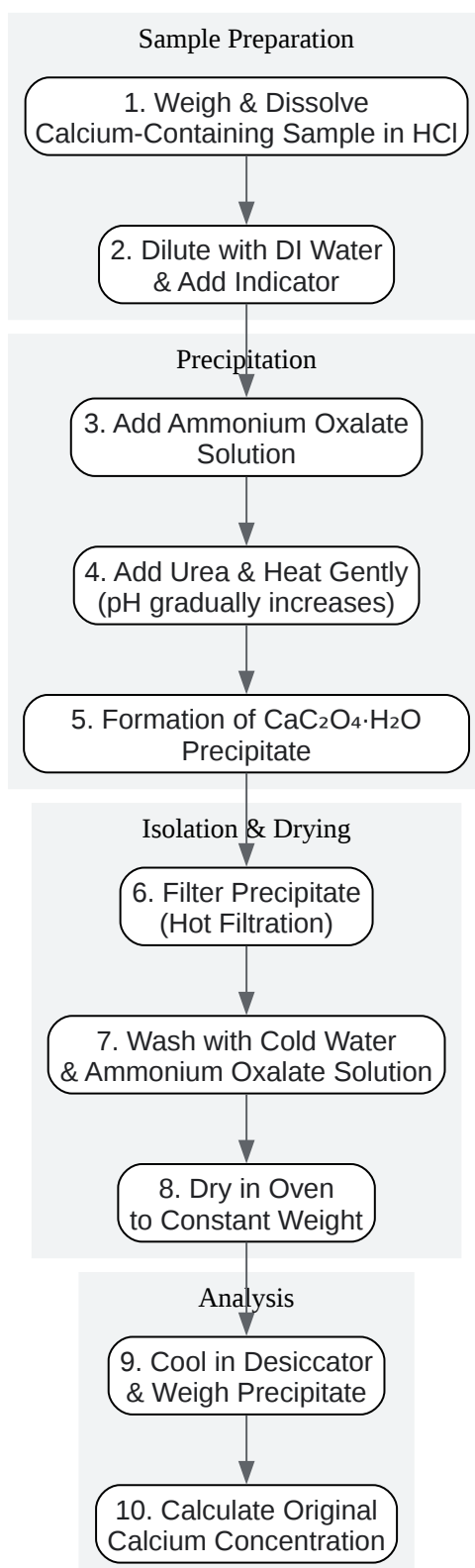
The Critical Role of Structure: Bioxalate and Hydration

The nomenclature "bioxalate" signifies that one of the two carboxylic acid protons of oxalic acid ($H_2C_2O_4$) has been replaced by an ammonium cation (NH_4^+), leaving one acidic proton. This distinguishes it from ammonium oxalate, $((NH_4)_2C_2O_4)$, where both protons are replaced. The presence of the "monohydrate" designation indicates that one molecule of water is incorporated into each formula unit within the crystal lattice. This water of hydration is integral to the crystal structure and must be included when calculating the molecular weight for preparing solutions of a known molarity.

Core Application: Gravimetric Determination of Calcium

One of the most precise and reliable classical methods for quantifying calcium in a sample is through its precipitation as calcium oxalate monohydrate ($CaC_2O_4 \cdot H_2O$), a technique for which ammonium bioxalate is a suitable, though less common, precipitant than ammonium oxalate.[6][7][8] The principle of this analysis is the stoichiometric conversion of a soluble analyte into an insoluble, pure solid of a known composition that can be accurately weighed.[8]

The workflow below illustrates the key stages of this high-precision analytical method.



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Caption: Workflow for Gravimetric Determination of Calcium.

Field-Proven Experimental Protocol

This protocol describes a self-validating system for the gravimetric determination of calcium. Each step is designed to maximize the purity and recovery of the precipitate, ensuring analytical accuracy.

1. Sample Preparation:

- Accurately weigh approximately 0.4 g of the dried calcium-containing unknown sample into a 250 mL beaker.
- Add 5 mL of 6 M HCl to dissolve the sample.[7] Add 75 mL of deionized water.[9]
- Add 5 drops of methyl red indicator to the solution. The solution should be red, indicating an acidic pH.[6]

2. Precipitation:

- While stirring, add approximately 20-25 mL of a 5% ammonium oxalate solution to the sample.[6][9]
- Add approximately 12-15 g of solid urea to the solution and cover the beaker with a watch glass.[6][10]
 - Scientist's Note (Causality): Urea is the cornerstone of this high-precision method. Upon gentle heating, it hydrolyzes slowly to produce ammonia (NH_3) and carbon dioxide (CO_2). The ammonia gradually and uniformly neutralizes the acid in the solution. This slow increase in pH promotes the formation of large, well-defined crystals of calcium oxalate ($\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$). Rapid precipitation via direct addition of ammonia would create a fine, colloidal precipitate that is difficult to filter and prone to co-precipitation of impurities.
- Gently boil the solution for about 30 minutes, or until the methyl red indicator turns yellow ($\text{pH} > 6.0$).[6] This ensures the complete decomposition of urea and the quantitative precipitation of calcium.

3. Isolation and Washing:

- Prepare a sintered-glass or Gooch crucible by drying it at 105-110°C to a constant weight.

- Filter the hot solution through the pre-weighed crucible using suction.[6] It is critical to decant the supernatant first, retaining the bulk of the precipitate in the beaker.
- Wash the precipitate in the beaker with several small portions of ice-cold 0.1% ammonium oxalate solution, decanting the washings into the crucible.
- Using a rubber policeman and the wash solution, quantitatively transfer the remaining precipitate to the crucible.
- Finally, wash the precipitate in the crucible with two 10 mL portions of ice-cold deionized water to remove any excess ammonium oxalate.[6]

4. Drying and Weighing:

- Dry the crucible containing the precipitate in an oven at 105-110°C for 1-2 hours.[6]
- Transfer the crucible to a desiccator to cool to room temperature.
- Weigh the crucible accurately.
- Repeat the drying and cooling cycle until successive weighings agree to within 0.3-0.4 mg, achieving a constant weight.[6]

5. Calculation:

- Calculate the mass of the $\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$ precipitate.
- Use the gravimetric factor (the ratio of the molar mass of Ca to the molar mass of $\text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}$) to determine the mass of calcium in the original sample.
 - Gravimetric Factor = $(\text{Molar Mass of Ca}) / (\text{Molar Mass of } \text{CaC}_2\text{O}_4 \cdot \text{H}_2\text{O}) = 40.078 / 146.112 \approx 0.2743$ [7]
 - Mass of Ca = Mass of Precipitate \times 0.2743

Broader Applications in Research & Development

While its role in gravimetric analysis is a classic application, the properties of **ammonium bioxalate monohydrate** lend it to other areas relevant to drug development and material science:

- **Buffering Agent:** Due to the presence of the bioxalate anion (HC_2O_4^-), it can act as a component in buffer systems to maintain a stable pH in experimental solutions.[2][3]
- **Chelating Agent:** The bioxalate ion can form stable complexes with various metal ions. This property is useful in controlling metal ion activity in solution, which can be relevant in formulation studies or in the synthesis of metal-organic frameworks.[2][3]
- **Synthesis Precursor:** It can be used in the synthesis of other oxalate-containing compounds and materials, including certain pharmaceutical intermediates.[11]

Conclusion

Ammonium bioxalate monohydrate is a reagent defined by precision. Its molecular weight of 125.08 g/mol is the starting point for a cascade of exacting applications, from the preparation of analytical standards to its use in high-fidelity quantitative techniques like gravimetric analysis. For the researcher in drug development and applied sciences, a thorough command of this compound's fundamental properties and the causality behind its analytical protocols is not merely academic; it is a prerequisite for generating data that is accurate, reproducible, and trustworthy.

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